

Technical Guide: Synthesis and Purification of Acid Yellow 29 Free Acid

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Compound of Interest

Compound Name: *Acid Yellow 29 free acid*

CAS No.: *34063-75-7*

Cat. No.: *B12814704*

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Executive Summary & Chemical Identity

Acid Yellow 29 is a monoazo dye traditionally used as a pH indicator and biological stain.^[1] In drug development, it serves as a critical toxicological model for studying azoreductase metabolism and as a counter-stain in histopathology for visualizing connective tissue structures.

This guide addresses the Free Acid form, distinct from the common sodium salt. The free acid is required when specific solubility profiles (organic solvent compatibility) or non-ionic environments are necessary for analytical standards or specific binding assays.

Property	Data
IUPAC Name	3-[[4-(phenylamino)phenyl]azo]benzenesulfonic acid
CAS (Salt)	587-98-4 (Sodium Salt)
CAS (Free Acid)	Not routinely cited; often described as protonated C.I. 13065
Formula	C ₁₈ H ₁₅ N ₃ O ₃ S
Mol.[1][2][3][4] Weight	353.40 g/mol (Free Acid) vs 375.38 g/mol (Na Salt)
pKa (Indicator)	1.2 – 2.3 (Transition: Red Yellow)
Appearance	Violet/Red powder (Free Acid) Yellow solution (pH > 2.[1]3)

Synthesis Protocol: The "Acid-Crash" Method

Standard industrial protocols utilize "salting out" (adding NaCl) to precipitate the dye. To isolate the free acid, we replace this with an acidic precipitation technique.

Phase I: Diazotization of Metanilic Acid

Objective: Generate the electrophilic diazonium salt from metanilic acid.

Reagents:

- Metanilic acid (3-aminobenzenesulfonic acid): 17.3 g (0.1 mol)[1]
- Sodium Carbonate (
): ~5.5 g (to dissolve acid)[1]
- Sodium Nitrite (

): 7.0 g (0.101 mol)

- Hydrochloric Acid (HCl, 37%): 25 mL
- Ice/Water: As required to maintain

[\[1\]](#)[\[5\]](#)

Protocol:

- Dissolution: Suspend metanilic acid in 100 mL water. Add slowly until the solution is clear and neutral (pH ~7).
- Nitrite Addition: Dissolve in 20 mL water and add to the metanilic acid solution.
- Acidification (Diazotization): Prepare a beaker with 25 mL conc. HCl and 100 g crushed ice.
- Reaction: Pour the metanilic acid/nitrite mixture slowly into the acid-ice slurry with vigorous stirring.
 - Critical Control Point: Temperature must remain to prevent decomposition of the diazonium salt into phenols.
 - Endpoint: The mixture should turn into a white/grey suspension of the diazonium betaine.

Phase II: Coupling with Diphenylamine

Objective: Couple the diazonium species with diphenylamine to form the azo chromophore.

Reagents:

- Diphenylamine: 17.0 g (0.1 mol)
- Ethanol (95%): 150 mL
- Hydrochloric Acid (conc.): 5 mL (catalyst)

Protocol:

- Preparation: Dissolve diphenylamine in ethanol. Add 5 mL HCl. Cool to .
- Coupling: Slowly add the diazonium suspension (from Phase I) to the diphenylamine solution over 30 minutes.
- Maturation: Stir for 3-4 hours. Allow temperature to rise to room temperature ().
 - Observation: The solution will turn a deep violet/magenta color. This is the acid form of the dye (protonated azo group).

Phase III: Isolation of the Free Acid

Objective: Precipitate the sulfonic acid form without introducing sodium ions.

Protocol:

- Heating: Heat the reaction mixture to to ensure all intermediate species are dissolved/reacted.
- Acid Crash: Add concentrated HCl (approx. 20-30 mL) dropwise until the pH is .
 - Mechanism:[6] High acidity suppresses the ionization of the sulfonic acid group (becomes) and the protonated amine, reducing solubility in the aqueous/ethanolic mix.
- Crystallization: Cool the mixture slowly to overnight. The free acid will precipitate as a dark violet/black solid (unlike the yellow sodium salt).

- Filtration: Filter the crude solid on a sintered glass funnel.
- Wash: Wash with cold dilute HCl (0.1 M) to remove unreacted amines. Do not wash with pure water, as the free acid may redissolve or hydrolyze.

Purification Strategy

Crude azo dyes often contain unreacted amines (toxic) and inorganic salts.^[1] Multi-stage purification is required for pharmaceutical-grade applications.

Method A: Recrystallization (Primary)

- Solvent: Use a mixture of Ethanol:Water (80:20) acidified with trace HCl.^[1]
- Process: Dissolve crude solid in boiling solvent. Filter hot to remove insoluble impurities. Cool slowly to crystallize.
- Drying: Dry in a vacuum oven at

over

.

Method B: Cation Exchange (Polishing)

If sodium contamination is suspected (from the initial metanilic acid dissolution), use this step.^[1]

- Resin: Strong Acid Cation Exchange Resin (e.g., Dowex 50W-X8),

form.^[1]
- Loading: Dissolve the semi-pure dye in minimal methanol/water.
- Elution: Pass through the column.^[3] The resin captures any residual

ions. The eluate contains the pure free acid.
- Recovery: Rotary evaporate the solvent.

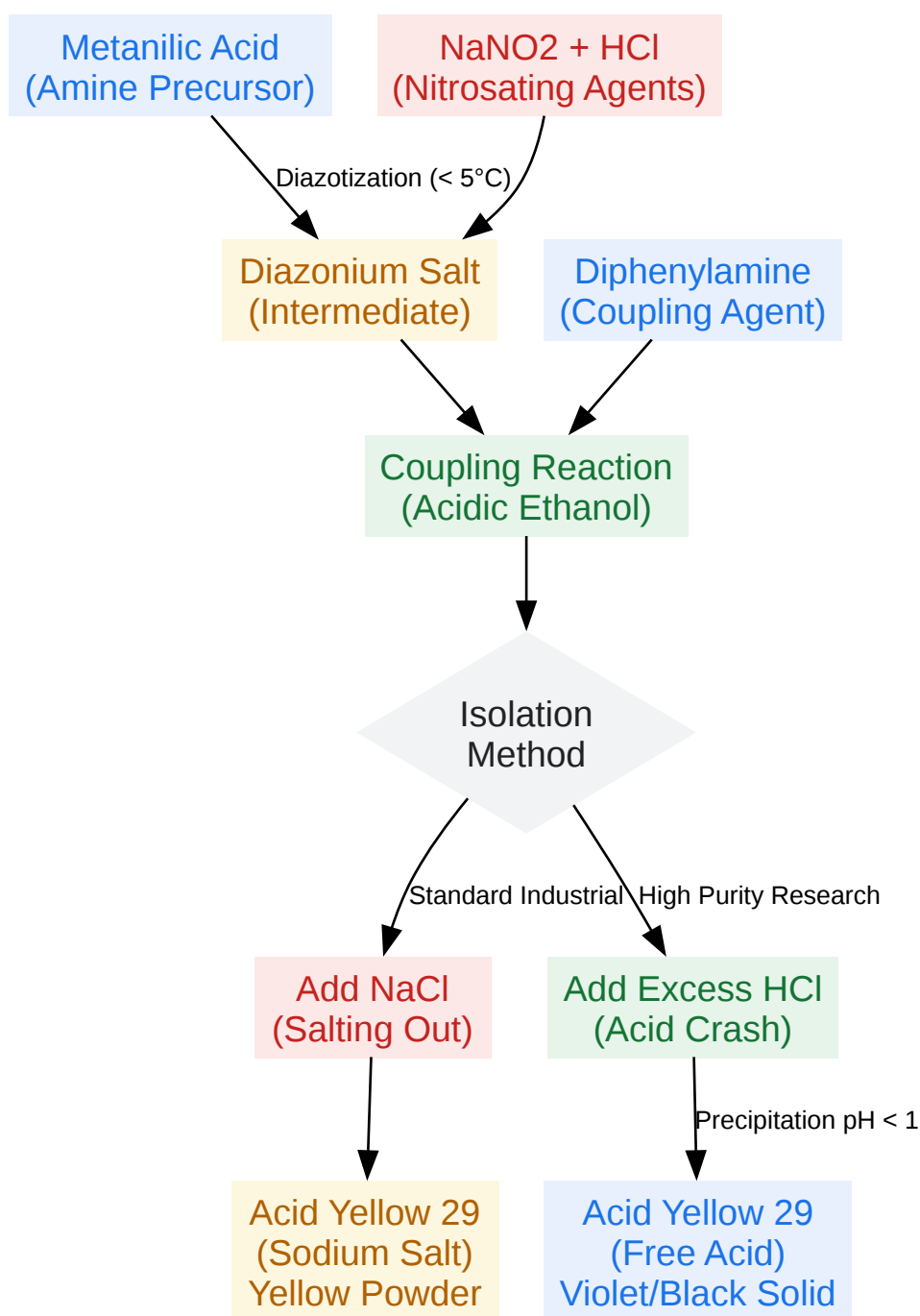
Characterization & Validation

Trustworthiness requires self-validating analytical steps.[\[1\]](#)

Test	Expected Result (Free Acid)	Distinction from Salt
Solubility	Soluble in Ethanol, Methanol. [1] Sparingly soluble in cold water.	Na-Salt is highly water-soluble; less soluble in pure organic solvents.
pH (1% soln)	Highly acidic (pH < 2.0).	Na-Salt solution is neutral/weakly basic. [1]
Combustion Analysis	No Ash residue.	Na-Salt leaves Sodium Sulfate ash. [1]
UV-Vis	shifts with pH. [1] Acidic (Red/Violet): ~520 nm Basic (Yellow): ~435 nm	Same chromophore, but solid state color differs.

Mechanism & Pathway Visualization

The following diagram illustrates the reaction pathway and the critical "Acid Crash" divergence point for isolating the free acid.



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Figure 1: Synthesis pathway highlighting the divergence between industrial salt production and free acid isolation.[1]

Applications in Drug Development

While Acid Yellow 29 is not a therapeutic API, its role in pre-clinical development is significant:

- Toxicology (Azoreductase Activity): The azo bond () is cleaved by hepatic enzymes (azoreductases) and intestinal flora.[1] Acid Yellow 29 is used as a model substrate to assay the metabolic capacity of liver microsomes or gut microbiome to reduce azo compounds into their corresponding amines (Metanilic acid and p-aminodiphenylamine).[1] This predicts the metabolic stability of azo-based drug candidates.
- Histopathology Counter-Stain: In safety pharmacology, tissue sections are stained to assess organ damage.[1] Acid Yellow 29 is used in the Mucicarmin stain technique to color background tissue yellow, providing high contrast for mucins (stained red), aiding in the detection of adenocarcinomas or drug-induced mucin hypersecretion.[1]

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